

cis-Aconitic anhydride safety data sheet and handling precautions

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Compound of Interest

Compound Name: *cis-Aconitic anhydride*

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An In-depth Technical Guide to **cis-Aconitic Anhydride**: Safety Data Sheet and Handling Precautions

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information and handling precautions for **cis-Aconitic anhydride**, a key reagent in various chemical syntheses. The following sections detail its properties, hazards, and the necessary measures to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

cis-Aconitic anhydride is a white crystalline solid.^[1] It is sensitive to moisture and should be stored accordingly.^{[2][3]} Key quantitative data are summarized in the table below.

Property	Value	References
CAS Number	6318-55-4	
Molecular Formula	C ₆ H ₄ O ₅	[4]
Molecular Weight	156.09 g/mol	[4]
Melting Point	75-78 °C (lit.)	[2]
Appearance	White to cream or pale brown powder/crystalline powder	[5]
Purity	≥94% to ≥98% (depending on the supplier)	[5][6]

Safety Data Sheet (SDS) Summary

This section summarizes the critical safety information typically found in a Safety Data Sheet for **cis-Aconitic anhydride**.

Hazard Identification

cis-Aconitic anhydride is classified as a hazardous substance.[1]

- GHS Classification: Skin Corrosion/Irritation (Category 1B), Serious Eye Damage/Eye Irritation (Category 1).[1] It may also cause respiratory irritation.[1]
- Signal Word: Danger.[1][7]
- Hazard Statements: H314 - Causes severe skin burns and eye damage.[1][7]
- Precautionary Statements: P260, P280, P303+P361+P353, P304+P340+P310, P305+P351+P338, P363.[7]

First-Aid Measures

Immediate medical attention is required in case of exposure.[1]

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[\[1\]](#)
- Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediate medical attention is required.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[1\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[8\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Evacuate personnel to safe areas. Avoid dust formation and contact with skin, eyes, or clothing.[\[1\]](#)
- Environmental Precautions: Should not be released into the environment.[\[1\]](#)
- Containment and Cleaning: Sweep up and shovel into suitable containers for disposal. Avoid creating dust.[\[1\]](#)

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **cis-Aconitic anhydride** and ensure laboratory safety.

- Handling: Use only under a chemical fume hood.[1] Wear personal protective equipment, including chemical-resistant gloves and safety goggles or a face shield.[9] Avoid breathing dust.[1] Wash hands thoroughly after handling.[9]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[2] It is moisture-sensitive and should be stored under an inert gas.[8] Recommended storage temperature is 2-8°C.[2]
- Incompatible Materials: Strong acids, strong bases, and oxidizing agents.[1][3]

Experimental Protocols

While specific protocols for the synthesis of copolymers or nanoparticles using **cis-Aconitic anhydride** are proprietary and not detailed in public literature, a general purification method is provided below.

Purification of cis-Aconitic Anhydride

This protocol is based on established chemical purification techniques.[2][8]

Objective: To purify crude **cis-Aconitic anhydride**.

Materials:

- Crude **cis-Aconitic anhydride**
- Xylene or Acetic Anhydride (Ac_2O)
- Benzene (C_6H_6)
- Reflux apparatus
- Evaporator
- Crystallization dish

Methodology:

- Dissolution and Reflux:

- Place the crude **cis-Aconitic anhydride** in a round-bottom flask.
- Add xylene (approximately 7.5 parts relative to the anhydride).
- Reflux the mixture for 1 hour.
- Alternative: Reflux in acetic anhydride.
- Evaporation:
 - After reflux, evaporate the solvent (xylene or acetic anhydride) under reduced pressure.
- Recrystallization:
 - Dissolve the resulting residue in a minimal amount of hot benzene.
 - Allow the solution to cool slowly to facilitate crystallization.
 - Collect the purified crystals by filtration.
 - Dry the crystals, noting that the compound is sensitive to moisture.[\[2\]](#)[\[8\]](#)

Visualized Workflows and Pathways

Safe Handling Workflow

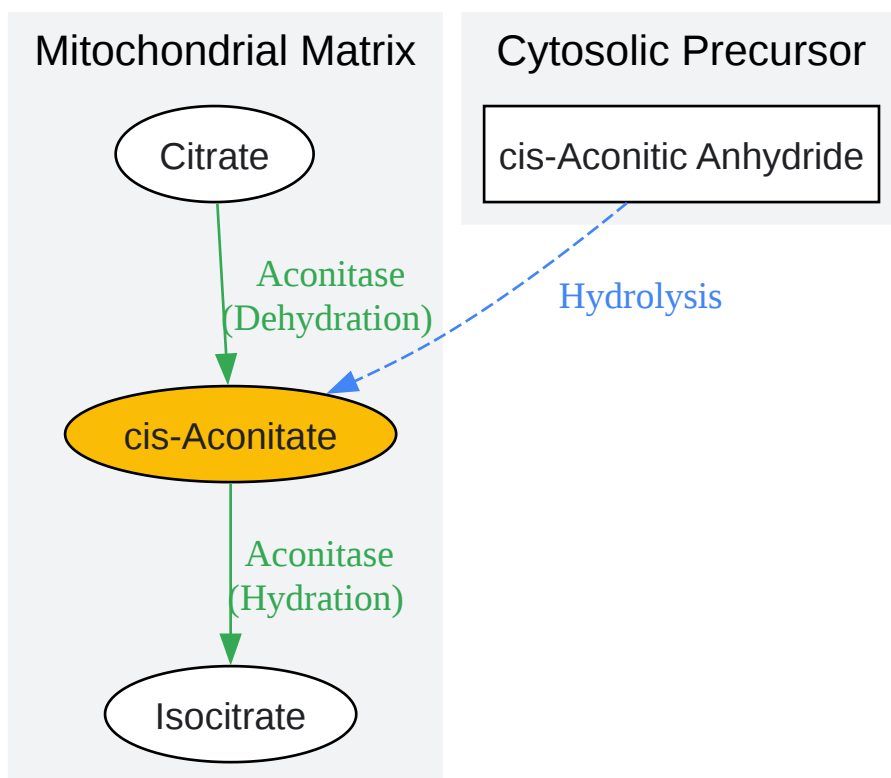
The following diagram outlines the logical workflow for the safe handling of **cis-Aconitic anhydride** in a laboratory setting.

Caption: A workflow diagram illustrating the key steps for safely handling **cis-Aconitic anhydride**.

Role in the Citric Acid Cycle

cis-Aconitic anhydride readily hydrolyzes to cis-aconitic acid (cis-aconitate in physiological pH). cis-Aconitate is a key intermediate in the citric acid cycle (or Krebs cycle), a fundamental metabolic pathway. The diagram below illustrates this relationship.

Role of cis-Aconitate in the Citric Acid Cycle



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Caption: The conversion of citrate to isocitrate via the intermediate cis-aconitate in the citric acid cycle.

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